

Essential Safety and Operational Guide for Handling 3-Carboxyphenylboronic Acid

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Compound of Interest

Compound Name: 3-Carboxyphenylboronic acid

Cat. No.: B1666559

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety and logistical information for the use of **3-Carboxyphenylboronic acid**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **3-Carboxyphenylboronic acid**
- CAS Number: 25487-66-5
- Molecular Formula: $C_7H_7BO_4$
- Molecular Weight: 165.94 g/mol

Hazard Summary: **3-Carboxyphenylboronic acid** is classified as an irritant.^[1] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]}

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and ensure laboratory safety when handling **3-Carboxyphenylboronic acid**.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Chemical Splash Goggles	Must be worn at all times in the laboratory.[5] Goggles are required when there is a risk of splashing.[5]
Hand Protection	Chemical-Resistant Gloves	Nitrile or other impervious gloves should be worn when handling the compound or its containers.[5] Gloves must be inspected for integrity before use and disposed of properly after handling.[3][6]
Body Protection	Laboratory Coat	A lab coat is mandatory to protect skin and clothing from potential spills.[5] For tasks with a higher risk of splashes, an impervious apron is recommended.[5]
Respiratory Protection	Dust Mask or Respirator	Use a NIOSH/MSHA certified respirator when handling the solid compound, especially if there is a potential for dust generation.[5][7] Work should ideally be conducted in a well-ventilated area or under a chemical fume hood.[2][5][8]
Footwear	Closed-Toe Shoes	To protect against spills and falling objects, closed-toe shoes must be worn in the laboratory at all times.[5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of **3-Carboxyphenylboronic acid**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and functioning correctly.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Verify that the chemical fume hood is functioning correctly.[\[5\]](#)
- The work area within the fume hood should be clean and uncluttered.

2. Donning PPE:

- Put on all required personal protective equipment as detailed in the table above.[\[5\]](#)

3. Handling and Transfer:

- All handling of solid **3-Carboxyphenylboronic acid** should be conducted within a certified chemical fume hood to minimize inhalation of any dust.[\[5\]](#)
- Avoid the generation of dust when transferring the solid.[\[3\]](#)[\[7\]](#)[\[9\]](#) Use appropriate tools, such as a spatula, for transfer.
- For weighing, use a tared weigh boat or paper.
- Keep the container tightly closed when not in use.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)

4. Post-Handling:

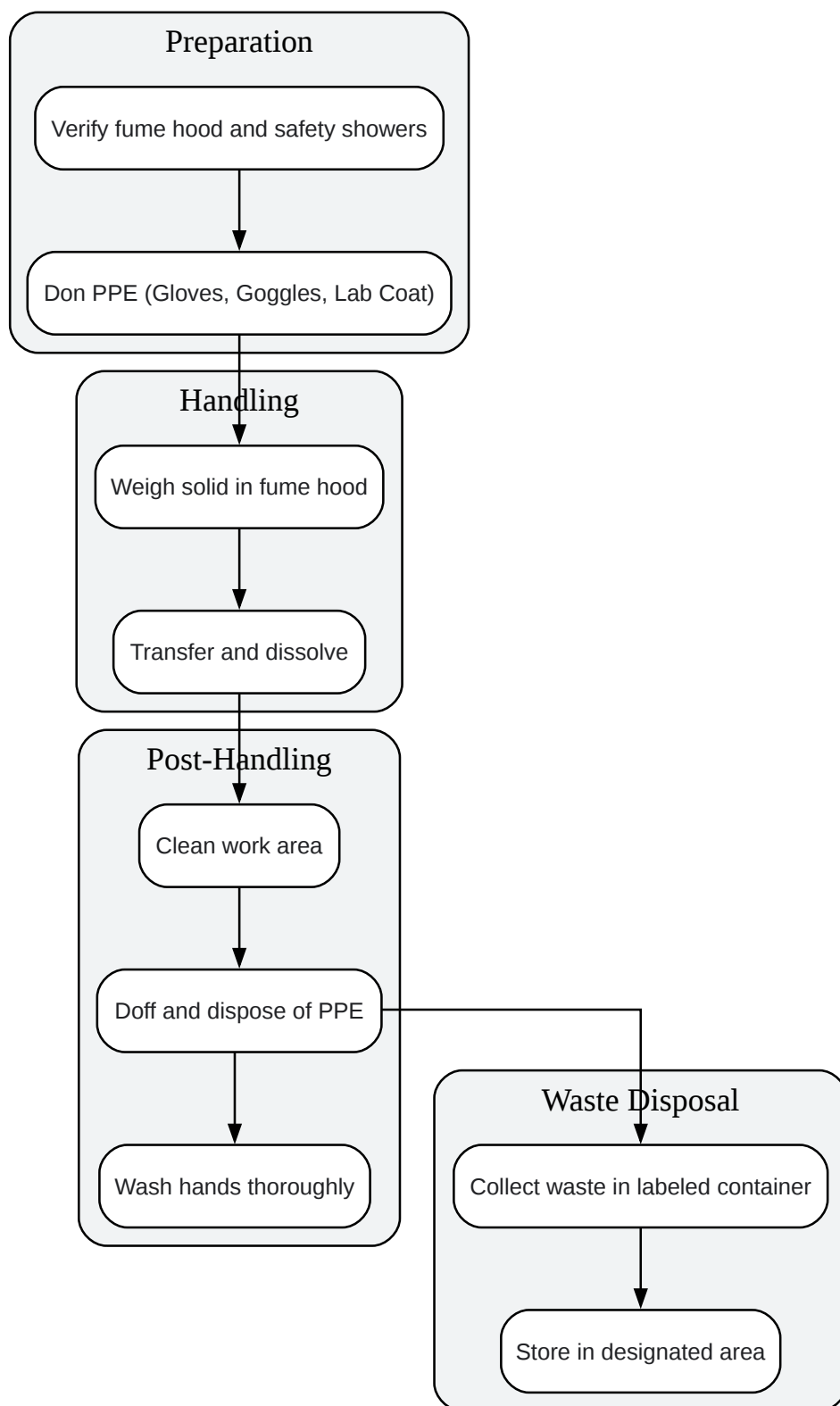
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Clean the work area to remove any residual chemical.
- Properly remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste.[\[3\]](#)[\[7\]](#)

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **3-Carboxyphenylboronic acid**.

- **Preparation:** Perform all steps in a chemical fume hood. Ensure all necessary glassware is clean and dry.
- **Weighing:** Tare a clean, dry beaker on a balance. Carefully weigh the desired amount of **3-Carboxyphenylboronic acid** powder into the beaker.
- **Dissolving:** Add the desired solvent to the beaker containing the powder. Stir the mixture with a magnetic stir bar until the solid is completely dissolved.
- **Transfer:** Once dissolved, transfer the solution to a volumetric flask.
- **Dilution:** Rinse the beaker with a small amount of the solvent and add the rinsing to the volumetric flask to ensure all the compound is transferred. Add solvent to the flask until the solution reaches the calibration mark.
- **Storage:** Cap the flask and invert it several times to ensure the solution is homogeneous. Label the flask with the chemical name, concentration, date, and your initials. Store the solution in a cool, dry, and well-ventilated place.^[4]

Logical Workflow for Handling **3-Carboxyphenylboronic Acid**



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Caption: Workflow for handling **3-Carboxyphenylboronic acid**.

Disposal Plan

Proper disposal of **3-Carboxyphenylboronic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Dispose of excess or unwanted **3-Carboxyphenylboronic acid** as hazardous waste.[7] Do not let the product enter drains.[2][3][7] Collect the waste in a clearly labeled, sealed, and appropriate container.[5] Store the waste container in a designated, well-ventilated, and secure area.[5]
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, should also be disposed of as hazardous waste.[7]
- **Empty Containers:** Rinse empty containers thoroughly with a suitable solvent.[5] The rinsate should be collected and disposed of as hazardous waste.[5][7] Once cleaned, the container can be disposed of according to institutional guidelines.

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